

Technical Guide: N-Acetyl Tizanidine-d4

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Compound of Interest

Compound Name: *N-Acetyl Tizanidine-d4*

Cat. No.: B563353

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Acetyl Tizanidine-d4**, a deuterium-labeled analog of N-Acetyl Tizanidine. This document is intended for professionals in research and drug development, offering key data, experimental considerations, and metabolic context.

Introduction

N-Acetyl Tizanidine-d4 is the deuterium-labeled form of N-Acetyl Tizanidine, a metabolite of the centrally acting α 2-adrenergic agonist, Tizanidine.[1][2] Tizanidine is a muscle relaxant used to manage spasticity.[3] Due to its extensive first-pass metabolism, primarily mediated by the cytochrome P450 enzyme CYP1A2, understanding its pharmacokinetic profile is crucial for clinical use.[4][5] Deuterium-labeled internal standards like **N-Acetyl Tizanidine-d4** are indispensable tools in bioanalytical assays, particularly mass spectrometry, for the accurate quantification of metabolites in biological matrices.[6] The stable isotope label ensures that the internal standard has nearly identical chemical and physical properties to the analyte of interest, but is mass-shifted, allowing for precise measurement.

Physicochemical Properties and Quantitative Data

The key quantitative data and physicochemical properties of **N-Acetyl Tizanidine-d4** are summarized below. This information is critical for method development, standard preparation, and data analysis.

Property	Value	Reference(s)
CAS Number	1276602-33-5	[7][8][9]
Molecular Formula	C ₁₁ H ₆ D ₄ ClN ₅ OS	[6][7][10]
Molecular Weight	299.77 g/mol	[7][8][10]
Purity (by HPLC)	99.1%	[7]
Isotopic Enrichment	99 atom % D	[7]
Appearance	Yellow Solid	[7]
Synonyms	1-[2-[(5-Chloro-2,1,3-benzothiadiazol-4-yl)amino]-4,5-dihydro-1H-imidazol-1-yl-d4]-ethanone	[7]

Experimental Protocols and Methodologies

While specific proprietary synthesis protocols are not publicly available, the primary application of **N-Acetyl Tizanidine-d4** is as an internal standard (IS) in quantitative bioanalysis. Below is a detailed, representative methodology for its use in a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) assay to quantify the Tizanidine metabolite, N-Acetyl Tizanidine, in a biological matrix like plasma.

Sample Preparation: Solid-Phase Extraction (SPE)

- **Sample Thawing:** Thaw plasma samples and calibration standards/quality control samples at room temperature.
- **Spiking with Internal Standard:** To 100 µL of each plasma sample, add 10 µL of **N-Acetyl Tizanidine-d4** working solution (e.g., 50 ng/mL in methanol) to achieve a final IS concentration of 5 ng/mL. Vortex for 10 seconds.
- **Protein Precipitation/Lysis:** Add 200 µL of 0.1% formic acid in acetonitrile to each sample. Vortex for 1 minute to precipitate proteins.

- **Centrifugation:** Centrifuge the samples at 10,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- **SPE Column Conditioning:** Condition a mixed-mode cation exchange SPE cartridge by washing sequentially with 1 mL of methanol followed by 1 mL of deionized water.
- **Sample Loading:** Load the supernatant from the centrifuged sample onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with 1 mL of 2% formic acid in water, followed by 1 mL of methanol to remove interferences.
- **Elution:** Elute the analyte and internal standard with 1 mL of 5% ammonium hydroxide in methanol into a clean collection tube.
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 100 µL of the mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid) for LC-MS/MS analysis.

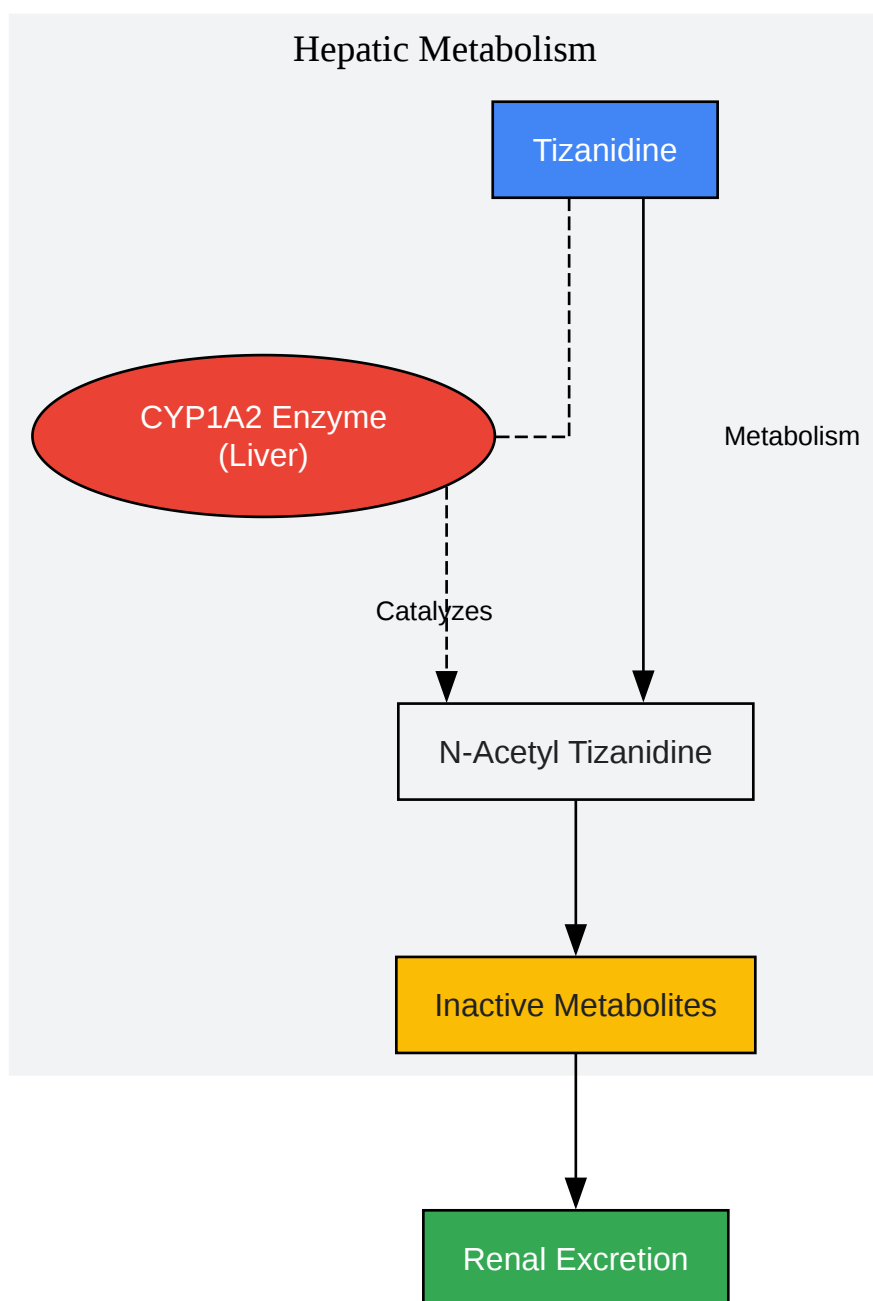
LC-MS/MS Instrumental Analysis

- **Chromatographic System:** A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- **Column:** A C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm) is suitable for separation.
- **Mobile Phase:** A gradient elution using Mobile Phase A (0.1% formic acid in water) and Mobile Phase B (0.1% formic acid in acetonitrile).
- **Mass Spectrometer:** A triple quadrupole mass spectrometer operated in positive electrospray ionization (ESI+) mode.
- **Detection:** Multiple Reaction Monitoring (MRM) is used for detection. Specific precursor-to-product ion transitions for both N-Acetyl Tizanidine and **N-Acetyl Tizanidine-d4** would need to be optimized. For example:
 - N-Acetyl Tizanidine: Q1 Precursor Ion (e.g., m/z 296.0) -> Q3 Product Ion (e.g., m/z 238.0)

- **N-Acetyl Tizanidine-d4** (IS): Q1 Precursor Ion (e.g., m/z 300.0) -> Q3 Product Ion (e.g., m/z 242.0)
- Quantification: The concentration of N-Acetyl Tizanidine in the unknown samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing this ratio to a standard curve generated from samples with known concentrations.

Metabolic Pathway of Tizanidine

Tizanidine undergoes extensive hepatic metabolism, with less than 3% of the parent drug excreted unchanged in the urine.^[4] The primary enzyme responsible for its metabolism is Cytochrome P450 1A2 (CYP1A2).^{[3][4][5]} Inhibition of CYP1A2 can significantly increase Tizanidine plasma concentrations, leading to potential adverse effects. The metabolic pathway involves several transformations, leading to inactive metabolites. N-Acetyl Tizanidine is one such metabolite, and its formation is a key step in the overall clearance of the drug.

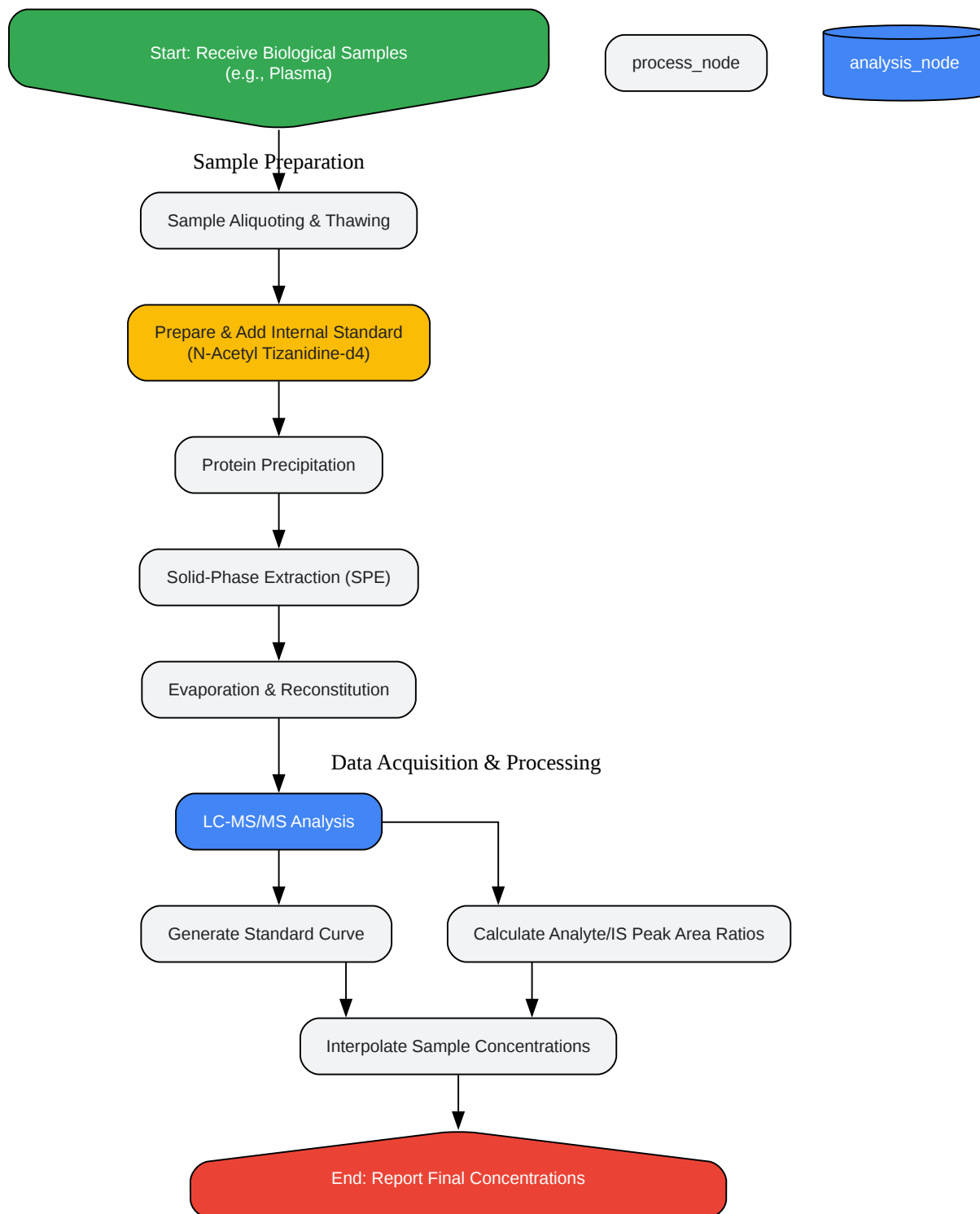


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Caption: Metabolic pathway of Tizanidine to inactive metabolites.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for a typical bioanalytical study using **N-Acetyl Tizanidine-d4** as an internal standard.



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Caption: Bioanalytical workflow using **N-Acetyl Tizanidine-d4**.

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